

CEP-28122 selectivity profile across kinase panels

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: CEP-28122

CAS No.: 1022958-60-6

Cat. No.: S549068

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CEP-28122 Selectivity Data

The table below summarizes the available quantitative data on the kinase inhibition profile of **CEP-28122**:

Kinase Target	Inhibition IC ₅₀ (nM)	Experimental Context	Assay Type
ALK (Primary Target)	1.9 ± 0.5 nM [1]	Enzyme-based TRF assay [1]	In vitro functional assay
Flt4 (VEGFR3)	46 ± 10 nM [1]	Enzyme-based TRF assay [1]	In vitro functional assay
Cellular ALK	20 nM [1]	Inhibition of tyrosine phosphorylation in KARPAS-299 cells [1]	Cell-based assay

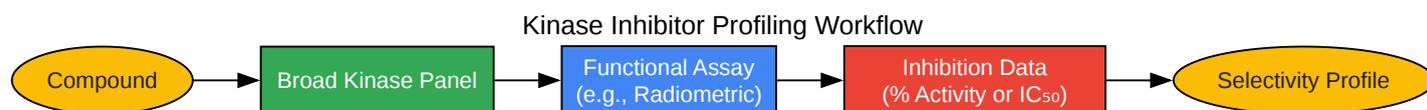
The data indicates that **CEP-28122** is a **highly potent and selective** ALK inhibitor. Its activity against Flt4 is about 24 times weaker than against ALK, suggesting a good selectivity window [1]. The compound demonstrated **robust antitumor activity and complete tumor regressions** in ALK-positive xenograft models at well-tolerated doses [2] [3] [1].

Kinase Profiling Assay Context

The search results did not provide a full kinase panel profile for **CEP-28122**, but they detail the methodologies used for generating such data. The "gold-standard" for comprehensive functional kinase profiling is the **radiometric activity assay**, which directly measures a kinase's ability to phosphorylate a substrate [4] [5]. These assays can profile inhibitors against hundreds of kinases [5].

A key consideration for assay relevance is the ATP concentration, as it can significantly affect inhibitor activity. Some advanced profiling services, like the **HotSpot Kinase Screen**, conduct assays at **physiologically relevant ATP concentrations (1mM)** to better mimic cellular conditions and provide a more accurate picture of a compound's specificity [4].

The following diagram illustrates the general workflow for generating a kinase inhibitor selectivity profile using these methods:



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References

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